

Essential Safety and Operational Protocols for Handling Mercury-195

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Compound of Interest

Compound Name: Mercury-195

Cat. No.: B1202985

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This guide provides immediate safety, handling, and disposal procedures for **Mercury-195** (Hg-195), a radionuclide that presents both chemical and radiological hazards. Adherence to these protocols is critical for ensuring the safety of laboratory personnel and the environment.

I. Personal Protective Equipment (PPE)

When handling **Mercury-195**, a multi-layered approach to PPE is mandatory to protect against chemical exposure and radiation.[1][2][3] Personnel must be trained on the proper use, removal, and disposal of all PPE.[3]

Required PPE includes:

- **Gloves:** Double gloving is required. Use a pair of nitrile gloves as the primary layer, with a second pair of heavy-duty or laminate-style gloves for robust protection against mercury's high toxicity.[4]
- **Eye and Face Protection:** Chemical safety goggles are mandatory.[2][5] A full-face shield should also be worn over the safety goggles to protect against splashes and airborne particles.[2]
- **Laboratory Coat:** A full-length lab coat, worn fully buttoned with sleeves rolled down, is necessary.[5][6]

- Respiratory Protection: Work with **Mercury-195** must be conducted in a certified chemical fume hood to minimize inhalation of mercury vapors.[5] Depending on the concentration and form of the mercury compound, a respirator may be required.[3][4]
- Dosimetry: Personnel handling **Mercury-195** must wear a whole-body dosimeter and a ring dosimeter on their dominant hand to monitor radiation exposure.[7][8]

II. Operational Plan for Handling Mercury-195

All procedures involving **Mercury-195** must be meticulously planned to minimize exposure time and quantity of material handled.[7]

Step-by-Step Handling Protocol:

- Preparation:
 - Designate a specific work area for handling **Mercury-195**. This area should be clearly labeled with radiation warning signs.[7]
 - Cover the work surface with absorbent, plastic-backed paper to contain any potential spills.[7]
 - Assemble all necessary equipment and reagents before introducing the radioactive material.
 - Ensure a calibrated radiation survey meter is operational and within reach.
- Handling:
 - Always handle **Mercury-195** within a certified chemical fume hood.[5]
 - Use appropriate shielding (e.g., lead bricks) to reduce radiation exposure.
 - Employ remote handling tools (e.g., tongs, forceps) to increase the distance from the radioactive source.
 - Never pipette **Mercury-195** solutions by mouth.[6]

- Keep containers of **Mercury-195** tightly closed when not in use.[\[4\]](#)
- Post-Handling:
 - Upon completion of work, monitor the work area, equipment, and yourself for radioactive contamination using a survey meter.[\[7\]](#)
 - Decontaminate any identified areas of contamination.
 - Dispose of all radioactive waste in properly labeled containers.
 - Remove PPE in the designated area, being careful to avoid cross-contamination.
 - Thoroughly wash hands and forearms with soap and water.[\[3\]](#)

III. Quantitative Data for Mercury-195

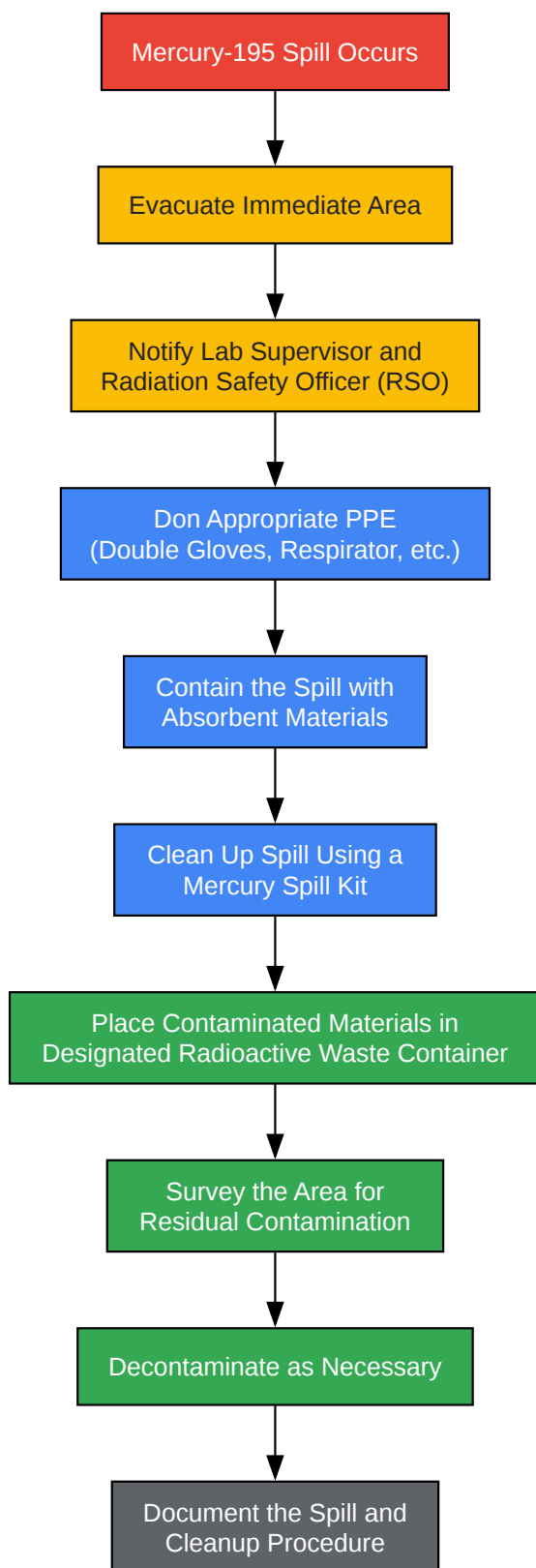
The following table summarizes key quantitative data for **Mercury-195**.

Property	Value
Half-life	10.53 hours [9] [10]
Decay Mode	Electron Capture (EC) / Beta Plus (β^+) [10] [11]
Primary Emissions	Gamma Rays, X-rays, Positrons
Daughter Nuclide	Gold-195 (^{195}Au) [10]

IV. Emergency Spill Response Plan

In the event of a **Mercury-195** spill, immediate and decisive action is crucial to mitigate the spread of contamination and exposure.

Spill Response Workflow:



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Caption: Workflow for handling a **Mercury-195** spill.

V. Disposal Plan for Mercury-195 Waste

All waste contaminated with **Mercury-195** is considered radioactive and hazardous waste and must be disposed of according to institutional and regulatory guidelines.[\[12\]](#)[\[13\]](#)

Waste Segregation and Disposal:

- Solid Waste:
 - Includes contaminated PPE (gloves, lab coats), absorbent paper, and other solid materials.
 - Place in a designated, clearly labeled radioactive waste container lined with a durable plastic bag.
 - Do not mix with non-radioactive or regular hazardous chemical waste.[\[7\]](#)
- Liquid Waste:
 - Collect in a designated, shatter-resistant container (e.g., polyethylene) that is clearly labeled as "Radioactive Liquid Waste" with the isotope (**Mercury-195**) and hazard symbols.[\[12\]](#)
 - Do not pour liquid **Mercury-195** waste down the drain.[\[13\]](#)
- Sharps Waste:
 - Needles, syringes, and other contaminated sharps must be placed in a designated radioactive sharps container.

Waste Pickup and Disposal:

- Contact your institution's Environmental Health and Safety (EHS) or Radiation Safety Office to arrange for the pickup and disposal of **Mercury-195** waste.[\[7\]](#)
- Ensure all waste containers are properly sealed and labeled before pickup.
- Maintain accurate records of all radioactive waste generated and disposed of.

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